

Application Notes and Protocols: Calcium Mobilization Assay with VU0453595 in CHO Cells

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Compound of Interest

Compound Name: VU0453595

Cat. No.: B611752

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Introduction

This document provides a detailed guide for performing a calcium mobilization assay using the compound **VU0453595** in Chinese Hamster Ovary (CHO) cells. **VU0453595** is a selective positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor (M1-mAChR). [1][2] M1-mAChRs are Gq-protein coupled receptors (GPCRs) that, upon activation, trigger the release of intracellular calcium.[3] This assay is a critical tool for characterizing the potency and efficacy of compounds like **VU0453595** that modulate M1-mAChR activity. The protocols outlined below are designed for a 96-well plate format using the fluorescent calcium indicator Fluo-4 AM.

Principle of the Assay: The assay measures the increase in intracellular calcium concentration following the stimulation of M1-mAChRs. CHO cells stably expressing the M1-mAChR are loaded with Fluo-4 AM, a cell-permeant dye.[4] Inside the cell, esterases cleave the AM group, trapping the Fluo-4 dye.[4] Upon binding to calcium, the fluorescence of Fluo-4 is significantly enhanced. By monitoring the fluorescence intensity, the mobilization of intracellular calcium can be quantified. **VU0453595**, as a PAM, is expected to enhance the calcium response induced by an M1-mAChR agonist, such as acetylcholine (ACh) or carbachol.

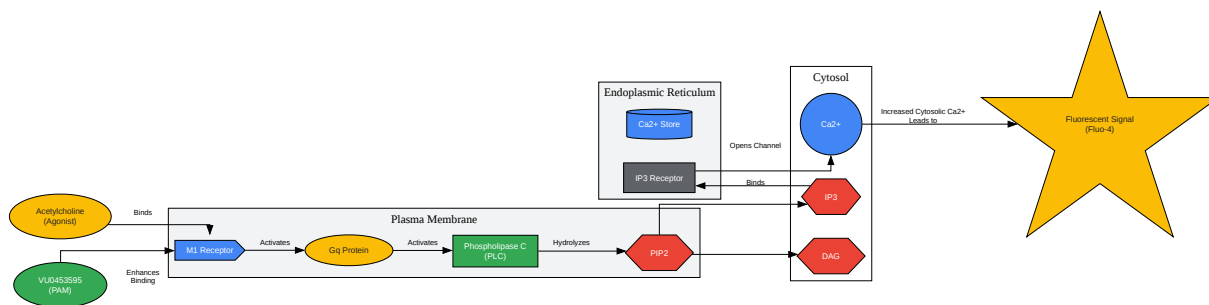
Data Presentation

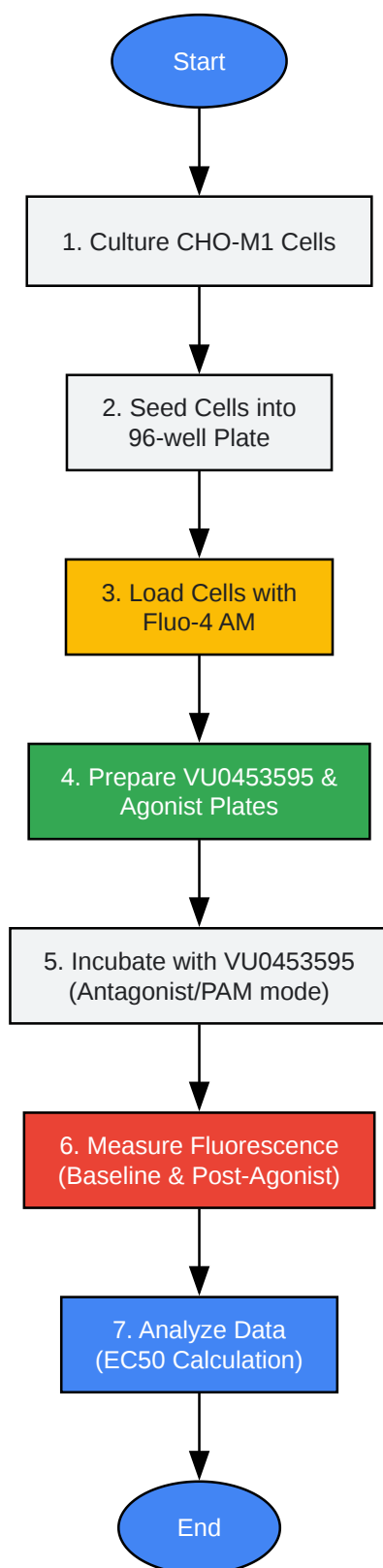
The following table summarizes the reported potency of **VU0453595** in potentiation of acetylcholine-induced calcium mobilization in CHO cells expressing the M1 muscarinic acetylcholine receptor.

Compound	Cell Line	Receptor Target	Assay Type	Parameter	Value	Reference
VU0453595	CHO	Human M1-mAChR	Calcium Mobilization	EC50	1.9 μ M	
VU0453595	CHO	Rat M1-mAChR	Calcium Mobilization	EC50	3.2 μ M	
VU0453595	CHO	M1-mAChR	Calcium Mobilization	EC50	2140 nM (2.14 μ M)	

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the M1-mAChR signaling pathway leading to calcium mobilization and the general experimental workflow for the assay.





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References

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